

Akt inhibitor VIII solubility and stock solution preparation

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Compound of Interest

Compound Name: Akt inhibitor VIII

Cat. No.: B1665199

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Application Notes and Protocols for Akt Inhibitor VIII

For Researchers, Scientists, and Drug Development Professionals

Introduction

Akt inhibitor VIII, also known as AKTi-1/2, is a cell-permeable, potent, and selective allosteric inhibitor of Akt kinases.[1][2] It primarily targets Akt1 and Akt2 with high affinity, and Akt3 with a lower affinity.[1][2] The inhibitor functions by binding to the pleckstrin homology (PH) domain of Akt, which stabilizes the enzyme in an inactive conformation and prevents its translocation to the plasma membrane, a critical step in its activation cascade.[3] This targeted inhibition of the PI3K/Akt signaling pathway makes **Akt inhibitor VIII** a valuable tool for studying cellular processes such as cell survival, proliferation, apoptosis, and metabolism.[4] These application notes provide detailed protocols for the solubilization of **Akt inhibitor VIII** and the preparation of stock solutions for in vitro research.

Data Presentation

Table 1: Solubility of Akt Inhibitor VIII

Solvent	Solubility	Notes
DMSO (Dimethyl Sulfoxide)	≥ 9.2 mg/mL[5], 20 mg/mL (36.26 mM)[6], 14.3 mg/mL[2], 11 mg/mL (20 mM)[7], 5 mg/mL[8]	Ultrasonic treatment or warming to 37°C may be required to achieve higher concentrations.[5][6] Use freshly opened, anhydrous DMSO for best results.[6]
DMF (Dimethylformamide)	16.6 mg/mL[2]	
Ethanol	Insoluble[5]	
Water	Insoluble[5]	
DMF:PBS (pH 7.2) (1:4)	0.2 mg/mL[2]	
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (3.63 mM)[7]	Sonication is recommended for dissolution.[7]

Table 2: Recommended Stock and Working Concentrations

Solution Type	Typical Concentration Range	Solvent	Storage
Stock Solution	10 mM - 20 mM	DMSO	Aliquot and store at -20°C for up to 6 months or -80°C for up to 1 year.[6][9] Avoid repeated freeze-thaw cycles.[6]
Working Solution (in vitro)	1 μ M - 100 μ M[2][5][10]	Cell culture medium	Prepare fresh for each experiment by diluting the stock solution.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Akt inhibitor VIII** (powder form)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass: The molecular weight of **Akt inhibitor VIII** is 551.64 g/mol .^[5]
^[9] To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 551.64 \text{ g/mol} \times 1000 \text{ mg/g} = 5.52 \text{ mg}$
- Weigh the inhibitor: Carefully weigh out 5.52 mg of **Akt inhibitor VIII** powder and place it into a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the inhibitor.
- Dissolve the inhibitor: Vortex the tube thoroughly until the powder is completely dissolved. If necessary, gently warm the tube to 37°C or use an ultrasonic bath to aid dissolution.^[5]^[6]
- Aliquot and store: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.^[6]^[9]

Protocol 2: Preparation of Working Solutions for Cell Culture

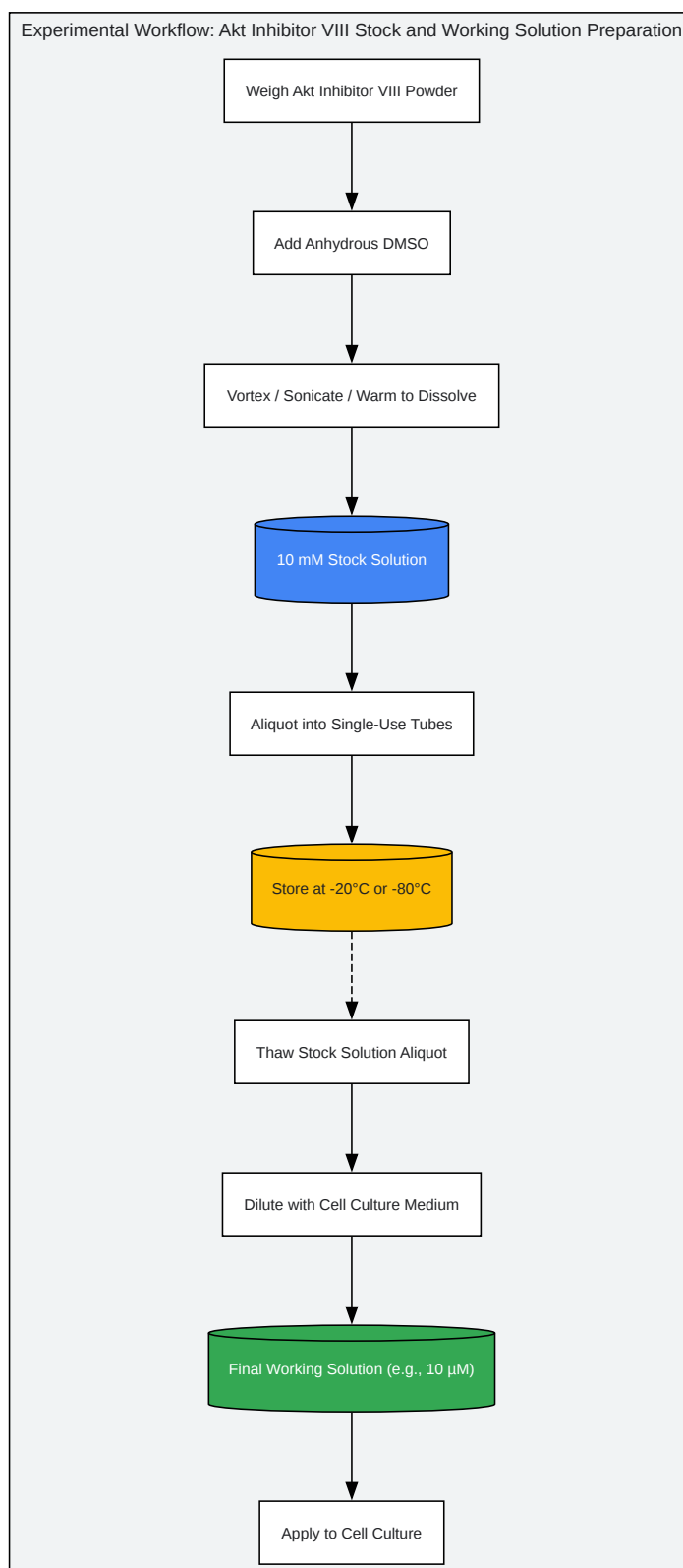
Materials:

- 10 mM **Akt inhibitor VIII** stock solution in DMSO
- Pre-warmed cell culture medium
- Sterile tubes
- Pipettes and sterile filter tips

Procedure:

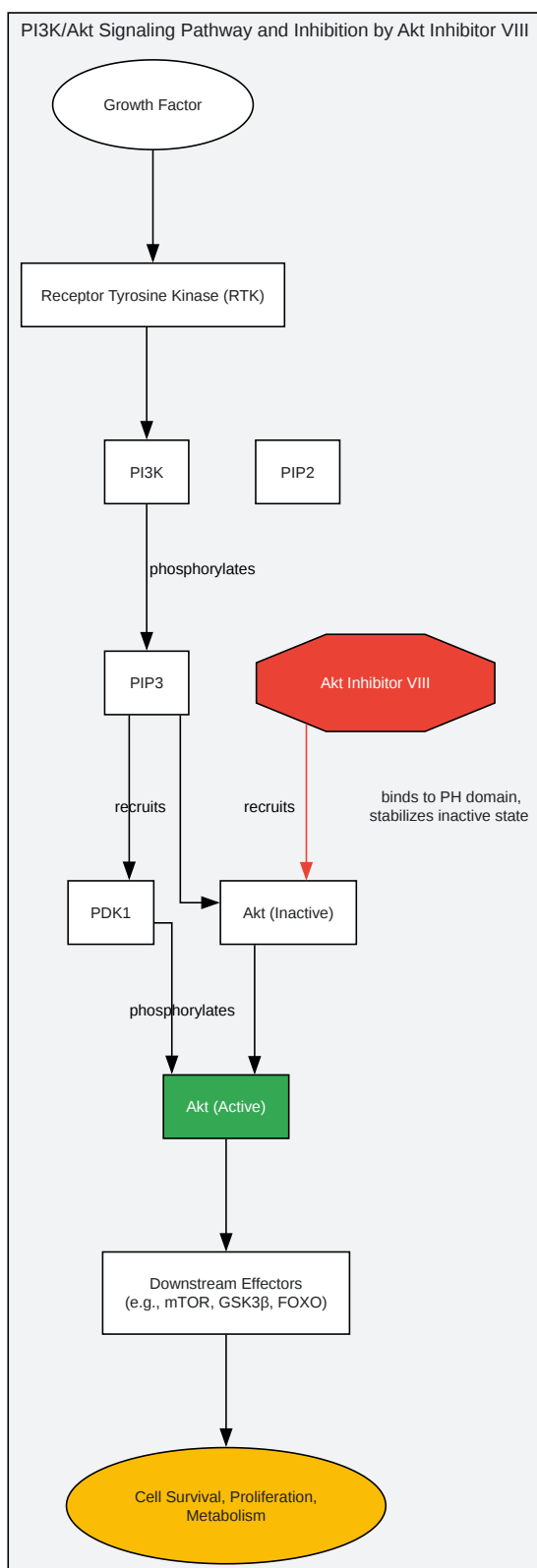
- Thaw the stock solution: Thaw a single aliquot of the 10 mM **Akt inhibitor VIII** stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended): To avoid pipetting very small volumes and to ensure accurate final concentrations, it is good practice to first prepare an intermediate dilution. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in cell culture medium (e.g., 10 μ L of 10 mM stock + 90 μ L of medium).
- Prepare the final working solution: Dilute the stock or intermediate solution to the desired final concentration in pre-warmed cell culture medium. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution (e.g., add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium).
- Mix and apply to cells: Gently mix the final working solution and add it to your cell culture plates. Ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

Visualizations



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Caption: Workflow for preparing **Akt inhibitor VIII** solutions.



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Caption: PI3K/Akt pathway inhibition by **Akt Inhibitor VIII**.

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